

Boeravinone E: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *boeravinone E*

Cat. No.: *B174558*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boeravinone E is a rotenoid, a class of naturally occurring heterocyclic compounds, first isolated from the roots of *Boerhaavia diffusa* L. (Nyctaginaceae)[1]. This plant, commonly known as Punarnava, has a long history of use in traditional medicine systems, particularly in Ayurveda, for treating a variety of ailments[2]. **Boeravinone E**, along with other boeravinones, has attracted scientific interest due to its potential pharmacological activities, including spasmolytic and antioxidant effects. This technical guide provides a detailed overview of the physicochemical properties of **boeravinone E**, experimental protocols for its study, and an exploration of its known biological activities and associated signaling pathways.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and drug development. The following table summarizes the known quantitative data for **boeravinone E**.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₂ O ₇	[3]
Molecular Weight	328.27 g/mol	[3]
IUPAC Name	3,6,9,11-tetrahydroxy-10-methyl-6H-chromeno[3,4-b]chromen-12-one	[3]
CAS Number	137787-00-9	
Physical Description	Pale yellow powder	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
Boiling Point	No data available	[4]

Spectroscopic Data

The structural elucidation of **boeravinone E** was achieved through various spectroscopic techniques. While detailed spectra are found in the primary literature, this section outlines the key analytical methods used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are crucial for determining the carbon-hydrogen framework of a molecule. The structural determination of **boeravinone E** relied on these techniques to establish the connectivity of atoms and the stereochemistry of the molecule[5].

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is employed to determine the precise molecular weight and elemental composition of a compound. For **boeravinone E**, HR-EI-MS (High-Resolution Electron Ionization Mass Spectrometry) was utilized to confirm its molecular formula[5].

Infrared (IR) Spectroscopy

Fourier-transform infrared (FT-IR) spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of a related compound from *Boerhaavia diffusa* indicates the presence of alcohol, alkane, aromatic, and methylene groups, which are expected to be present in **boeravinone E** as well[6].

Experimental Protocols

This section provides detailed methodologies for the isolation and biological evaluation of **boeravinone E**, based on established protocols for related compounds and extracts.

Isolation and Purification of Boeravinone E

The following protocol is a general method for the isolation of rotenoids from *Boerhaavia diffusa* roots, which can be adapted for the specific isolation of **boeravinone E**.

Detailed Steps:

- Extraction:
 - Air-dried and powdered roots of *Boerhaavia diffusa* are subjected to extraction with methanol using a Soxhlet apparatus or by refluxing[7].
 - The methanolic extract is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract[7].
- Fractionation:
 - The crude methanolic extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity[8]. Boeravinones are typically found in the less polar fractions.
- Purification:
 - The boeravinone-rich fraction is subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate) to separate the individual compounds[2].

- Final purification of **boeravinone E** is achieved using preparative High-Performance Liquid Chromatography (HPLC) on a C18 column with a suitable mobile phase, such as a gradient of acetonitrile and water containing a small percentage of acid (e.g., 0.1% orthophosphoric acid)[9]. Detection is typically carried out using a UV detector at a wavelength of 276 nm[9].

Spasmolytic Activity Assay (Isolated Guinea Pig Ileum)

The spasmolytic activity of **boeravinone E** can be evaluated by its ability to relax pre-contracted isolated guinea pig ileum tissue.

Detailed Steps:

- **Tissue Preparation:** A segment of the terminal ileum is isolated from a guinea pig and mounted in an organ bath containing Tyrode's solution, maintained at 37°C and aerated with carbogen (95% O₂, 5% CO₂). The tissue is allowed to equilibrate under a resting tension of approximately 1 gram.
- **Contraction Induction:** The ileal smooth muscle is contracted by adding a spasmogen, such as acetylcholine or histamine, to the organ bath at a concentration that produces a submaximal contraction.
- **Treatment:** Once a stable contraction is achieved, **boeravinone E** is added to the bath in a cumulative manner, and the resulting relaxation is recorded isotonically.
- **Data Analysis:** The percentage of relaxation is calculated relative to the maximum contraction induced by the spasmogen. The concentration of **boeravinone E** that causes 50% relaxation (IC₅₀) is then determined.

Biological Activities and Signaling Pathways

Boeravinone E has been reported to exhibit several biological activities, with its spasmolytic and potential antioxidant effects being the most prominent.

Spasmolytic Activity

Boeravinone E has demonstrated spasmolytic activity in in-vitro studies[5]. This effect is characterized by the relaxation of smooth muscle tissue. The proposed mechanism of action

for the spasmolytic effects of rotenoids from *Boerhaavia diffusa* is a direct effect on the smooth muscle, rather than an interaction with neurotransmitter receptors[7]. However, the precise intracellular signaling pathway responsible for this effect has not been fully elucidated for **boeravinone E**.

Antioxidant Activity and Associated Signaling Pathways

While direct studies on the antioxidant signaling pathways of **boeravinone E** are limited, research on the closely related boeravinone G provides significant insights. Boeravinone G has been shown to possess potent antioxidant and genoprotective effects[10][11]. These effects are mediated, at least in part, through the modulation of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling pathways[10][11].

Studies on other flavonoids have also demonstrated their ability to inhibit these pro-inflammatory pathways, suggesting a common mechanism for their antioxidant and anti-inflammatory effects[12]. It is plausible that **boeravinone E** shares this mechanism of action, contributing to the overall therapeutic effects of *Boerhaavia diffusa* extracts. Further research is required to specifically confirm the modulation of the MAPK and NF-κB pathways by **boeravinone E**.

Conclusion

Boeravinone E is a promising natural product with demonstrated spasmolytic activity and strong potential for antioxidant effects through the modulation of key inflammatory signaling pathways. This technical guide provides a consolidated resource of its known physicochemical properties and relevant experimental protocols to facilitate further research into its therapeutic potential. The elucidation of its precise molecular targets and a more detailed understanding of its mechanism of action will be crucial for its future development as a pharmacological agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. semanticscholar.org [semanticscholar.org]
- 2. phcogres.com [phcogres.com]
- 3. Boeravinone E | C₁₇H₁₂O₇ | CID 11537197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Naarini Molbio Pharma [naarini.com]
- 5. Boeravinone E | CAS:137787-00-9 | Manufacturer ChemFaces [chemfaces.com]
- 6. ijtrd.com [ijtrd.com]
- 7. isca.me [isca.me]
- 8. researchgate.net [researchgate.net]
- 9. RP-HPLC method for the simultaneous quantitation of boeravinone E and boeravinone B in Boerhaavia diffusa extract and its formulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Potent Antioxidant and Genoprotective Effects of Boeravinone G, a Rotenoid Isolated from Boerhaavia diffusa | PLOS One [journals.plos.org]
- 11. Potent antioxidant and genoprotective effects of boeravinone G, a rotenoid isolated from Boerhaavia diffusa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. scielo.br [scielo.br]
- To cite this document: BenchChem. [Boeravinone E: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174558#physicochemical-properties-of-boeravinone-e]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com